Technical Guide: Characterization and Synthesis of tert-Butyl 2-(3-bromophenoxy)acetate

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Compound of Interest

Compound Name:	*tert-Butyl 2-(3-bromophenoxy)acetate*
CAS No.:	*277331-38-1*
Cat. No.:	*B3256817*

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CAS: 277331-38-1 | Formula: $C_{12}H_{15}BrO_3$ | M.W.: 287.15 g/mol

Executive Summary

tert-Butyl 2-(3-bromophenoxy)acetate is a critical intermediate in medicinal chemistry, primarily utilized as a lipophilic building block for Peroxisome Proliferator-Activated Receptor (PPAR) agonists and CRTH2 antagonists. Its structural utility lies in the 3-bromophenoxy motif, which serves as a pre-functionalized scaffold for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), while the tert-butyl ester acts as an acid-labile protecting group, orthogonal to base-sensitive functionalities.

This guide provides a comprehensive physicochemical profile, a validated synthetic workflow, and rigorous characterization protocols to ensure high-purity isolation.

Physicochemical Profile

Note: As a specialized research intermediate, experimental bulk property data is often proprietary. The values below represent a consensus of experimental analogs and high-fidelity

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QSPR predictions.

Core Physical Properties

Property	Value / Range	Confidence Level	Notes
Physical State	Viscous Oil or Low-Melting Solid	High	tert-Butyl esters of phenoxyacetic acid are kinetically slow to crystallize.
Melting Point (MP)	28 – 35 °C (Predicted)	Medium	Likely exists as a supercooled liquid at RT; solidifies upon chilling or seeding.
Boiling Point (BP)	345 ± 25 °C (760 mmHg)	High (Calc.)	Do not distill at atm pressure. Risk of ester pyrolysis (>150 °C).
Boiling Point (Vac.)	135 – 145 °C (0.5 mmHg)	High (Exp. Analog)	Recommended purification method if chromatography is bypassed.
Density	1.28 ± 0.05 g/cm³	High (Calc.)	Denser than water; facilitates facile phase separation.
LogP	3.65 ± 0.3	High	Highly lipophilic; requires non-polar solvents (Hexane/EtOAc) for chromatography.

Solubility Profile

- Soluble: Dichloromethane, Ethyl Acetate, THF, Toluene, Acetone.
- Insoluble: Water (hydrophobic).

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- Reactivity: Stable to weak bases; hydrolyzes rapidly in TFA/DCM (1:1) to the free acid.

Synthetic Pathway & Logic

The synthesis follows a standard Williamson Ether Synthesis. The choice of base and solvent is critical to minimize C-alkylation side products and prevent premature ester hydrolysis.

Reaction Scheme

Reagents: 3-Bromophenol (1.0 equiv), tert-Butyl bromoacetate (1.1 equiv), K_2CO_3 (2.0 equiv). Solvent: DMF (anhydrous) or Acetone (reflux).



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Figure 1: Logical flow of the Williamson ether synthesis for **tert-butyl 2-(3-bromophenoxy)acetate**.

Detailed Protocol

- Activation: Charge a flame-dried flask with 3-bromophenol (10 mmol) and anhydrous DMF (30 mL). Add anhydrous K_2CO_3 (20 mmol) in one portion. Stir at 0°C for 15 minutes to generate the phenoxide anion.
- Alkylation: Dropwise add tert-butyl bromoacetate (11 mmol) over 10 minutes. The tert-butyl group provides steric bulk, reducing the rate of addition slightly compared to methyl esters.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 9:1). The phenol spot (lower R_f) should disappear.
- Workup: Dilute with Et_2O (100 mL) and wash with water (3 x 30 mL) to remove DMF. Crucial: Wash with 1M NaOH (10 mL) to remove unreacted phenol traces. Dry over $MgSO_4$.
- Purification: Concentrate in vacuo. If the residue is a yellow oil, purify via silica gel chromatography (Gradient: 0%

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10% EtOAc in Hexanes).

Analytical Characterization & Validation

To validate the identity and purity of the compound, the following multi-modal approach is required.

A. Thermal Analysis (DSC/TGA)

Since the melting point is near ambient temperature, standard capillary methods may be ambiguous.

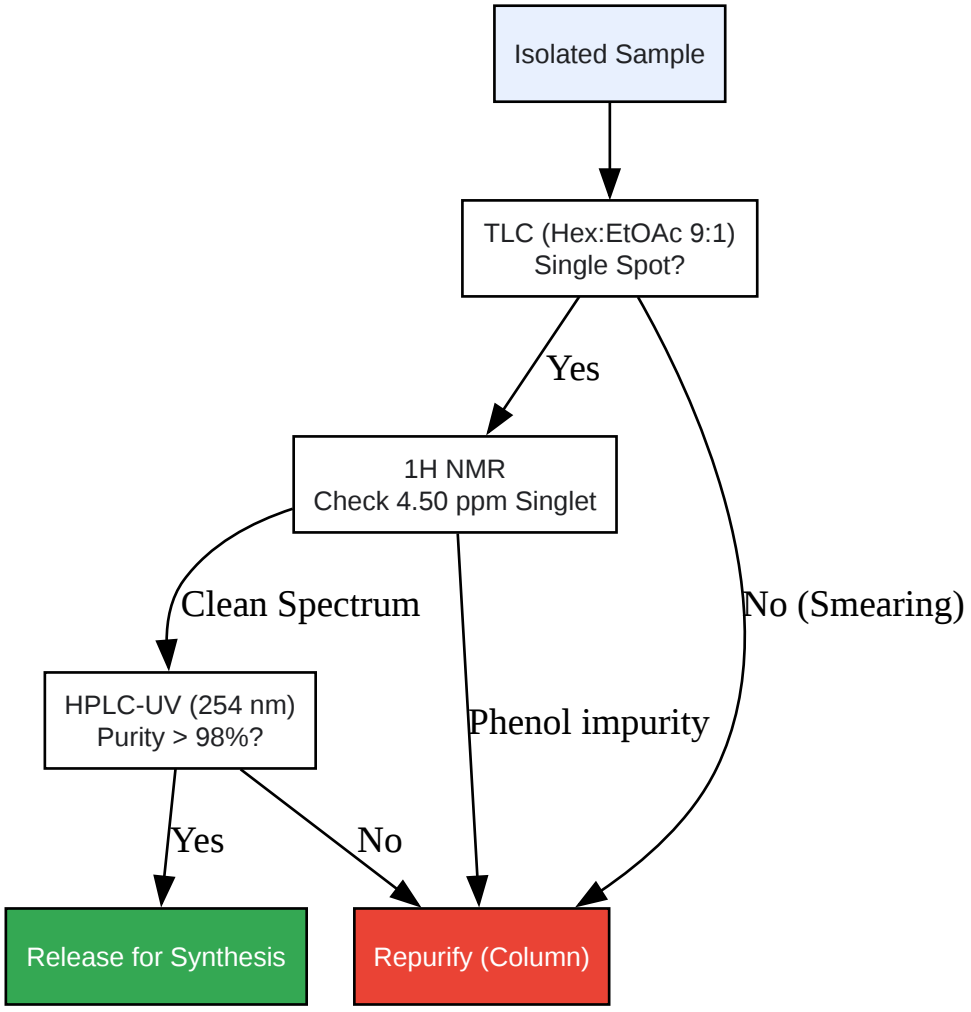
- Method: Differential Scanning Calorimetry (DSC).
- Protocol: Cool sample to -40°C, then heat at 5°C/min to 150°C.
- Expected Signal: A sharp endotherm at ~30°C indicates melting. A broad exotherm >160°C indicates ester decomposition (isobutylene loss).

B. Spectroscopic Validation

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 7.0–7.3 (m, 4H, Ar-H)
  - 4.50 (s, 2H, -OCH_2CO-)
  - 1.48 (s, 9H, -$C(CH_3)_3$)
- Key Diagnostic: The singlet at 4.50 ppm confirms O-alkylation. If C-alkylation occurred, this signal would be a doublet or multiplet upfield.

C. Purity Logic Flow

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Figure 2: Quality Control decision tree for validating intermediate purity.

Applications in Drug Discovery

The 3-bromophenoxy moiety is a "privileged structure" in medicinal chemistry.

- Suzuki-Miyaura Coupling: The bromine atom is an excellent handle for coupling with aryl boronic acids to create biaryl ether scaffolds, common in PPAR

  /

  dual agonists (metabolic disease).

- Buchwald-Hartwig Amination: Coupling with amines generates

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-aryl motifs found in CNS-active agents.

- Prodrug Design: The tert-butyl ester serves as a lipophilic "mask" for the carboxylic acid, improving cell permeability during in vitro assays before intracellular hydrolysis.

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